

DRAQ5 for Cell Cycle Analysis in Fixed Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: DRAQ5 dye

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Introduction

DRAQ5 is a far-red fluorescent DNA dye that offers a versatile solution for cell cycle analysis in fixed cells.^{[1][2]} As a cell-permeant anthraquinone, it intercalates with double-stranded DNA (dsDNA) stoichiometrically, allowing for the quantification of DNA content and the determination of cell cycle phases (G0/G1, S, and G2/M).^{[1][2][3]} Its key advantage lies in its far-red emission spectrum, which minimizes spectral overlap with common fluorophores like GFP, FITC, and R-PE, making it an ideal choice for multiplexing and multiparameter flow cytometry.^{[1][2][3]} This feature is particularly beneficial when combining cell cycle analysis with immunophenotyping to study specific cell subpopulations. DRAQ5 is compatible with various fixation methods, including ethanol and formaldehyde, and does not require RNase treatment, simplifying staining protocols.^{[1][3]}

Key Features and Advantages of DRAQ5

- **Far-Red Emission:** Minimizes spectral overlap with other fluorophores, enabling multiparameter analysis.^{[1][2][3]}

- **Stoichiometric DNA Staining:** Allows for accurate quantification of DNA content for cell cycle analysis.[\[1\]](#)[\[2\]](#)
- **Compatibility:** Works with both live and fixed cells and is compatible with common fixation methods.[\[1\]](#)[\[2\]](#)
- **No RNase Treatment Required:** Simplifies the staining protocol and reduces sample processing time.[\[1\]](#)[\[3\]](#)
- **High Cell Permeability:** Rapidly stains the nuclei of cells.[\[1\]](#)

Spectral Properties

DRAQ5 can be excited by a range of lasers, with excitation maxima at approximately 600 nm and 646 nm.[\[2\]](#) While it can be sub-optimally excited by a 488 nm laser, it is most efficiently excited by red lasers (e.g., 633 nm or 647 nm).[\[2\]](#) The emission maximum is approximately 681 nm when free and shifts to around 697 nm when bound to dsDNA.[\[2\]](#)

Property	Wavelength (nm)
Excitation Maxima	600 / 646
Emission Maximum (dsDNA-bound)	697

Quantitative Data Summary

Studies have shown that cell cycle analysis using DRAQ5 provides results comparable to those obtained with the widely used DNA stain, Propidium Iodide (PI). While one study on hematolymphoid cells found no significant difference in the percentage of cells in the S-phase between the two dyes, it did note a slightly larger coefficient of variation (CV) for the G0/G1 peak with DRAQ5.[\[4\]](#)[\[5\]](#)

Table 1: Comparison of Cell Cycle Analysis with DRAQ5 and Propidium Iodide (PI) in Hematolymphoid Cells

Parameter	DRAQ5	Propidium Iodide (PI)
S-Phase (%)	No significant difference	No significant difference
G0/G1 Peak CV (%)	Slightly higher	Slightly lower
Doublets (%)	Significantly lower	Higher

Data adapted from a study on clinical hematolymphoid samples. The study concluded that DRAQ5 is a useful tool for the kinetic evaluation of normal and neoplastic hematolymphoid cell subsets.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Here we provide detailed protocols for cell fixation and subsequent DRAQ5 staining for cell cycle analysis by flow cytometry.

Protocol 1: Ethanol Fixation and DRAQ5 Staining

Ethanol fixation is a common method for preparing cells for cell cycle analysis as it often yields histograms with high resolution.[\[6\]](#)[\[7\]](#)

Materials:

- Phosphate-Buffered Saline (PBS)
- 70-80% ice-cold ethanol
- DRAQ5™ (5mM stock solution)
- Staining Buffer (e.g., PBS with 1-2% FBS)

Procedure:

- Cell Preparation: Harvest cells and wash once with PBS by centrifugation (e.g., 300-400 x g for 5 minutes).
- Fixation: Resuspend the cell pellet in 1 ml of ice-cold PBS. While vortexing gently, add 4 ml of ice-cold 70-80% ethanol dropwise to the cell suspension.

- Incubation: Incubate the cells on ice or at -20°C for at least 30 minutes. Cells can be stored in ethanol at -20°C for an extended period.
- Washing: Wash the cells once with Staining Buffer to remove the ethanol. Centrifuge and discard the supernatant.
- Staining: Resuspend the cell pellet in Staining Buffer at a concentration of $\leq 1 \times 10^6$ cells/ml. Add DRAQ5 to a final concentration of 5-20 μ M.
- Incubation: Incubate at room temperature for 5-15 minutes, protected from light.[6][7]
- Analysis: The cells are now ready for analysis by flow cytometry. No washing step is required after DRAQ5 staining.[6][7]



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Ethanol Fixation and DRAQ5 Staining Workflow

Protocol 2: Formaldehyde Fixation and DRAQ5 Staining

Formaldehyde fixation is often used when combining cell cycle analysis with immunofluorescent staining of intracellular or surface antigens.

Materials:

- Phosphate-Buffered Saline (PBS)
- 4% Formaldehyde in PBS
- Permeabilization Buffer (e.g., PBS with 0.1% Triton X-100)
- DRAQ5™ (5mM stock solution)

- Staining Buffer (e.g., PBS with 1-2% FBS)

Procedure:

- Cell Preparation: Harvest and wash cells as described in Protocol 1.
- Fixation: Resuspend the cell pellet in 4% formaldehyde and incubate for 15-30 minutes at room temperature.[4]
- Washing: Wash the cells twice with PBS.
- Permeabilization (if required for intracellular targets): Resuspend the cell pellet in Permeabilization Buffer and incubate for 10-15 minutes at room temperature. Wash once with Staining Buffer.
- (Optional) Antibody Staining: If performing immunophenotyping, proceed with your standard antibody staining protocol at this stage.
- Staining: Resuspend the cell pellet in Staining Buffer at a concentration of $\leq 1 \times 10^6$ cells/ml. Add DRAQ5 to a final concentration of 5-20 μ M.
- Incubation: Incubate for 10-20 minutes at room temperature, protected from light.[4]
- Analysis: The cells are now ready for analysis by flow cytometry without a final wash step.



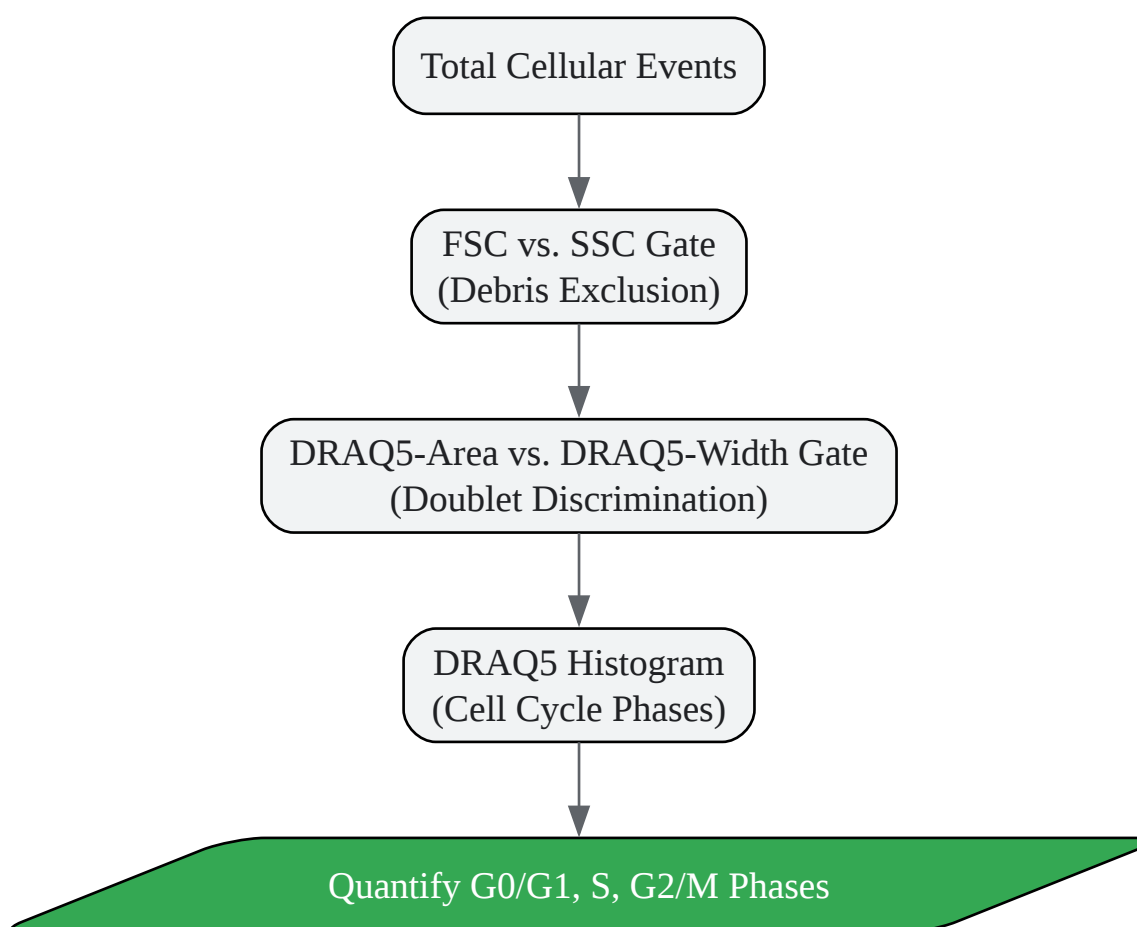
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Formaldehyde Fixation and DRAQ5 Staining Workflow

Data Analysis and Gating Strategy

A typical gating strategy for cell cycle analysis using DRAQ5 involves sequential steps to isolate single, nucleated cells for DNA content analysis.

- Debris Exclusion: Gate on the main cell population using a forward scatter (FSC) versus side scatter (SSC) plot to exclude debris.
- Doublet Discrimination: Gate on single cells by plotting the area of the DRAQ5 signal (e.g., FL-Area) against the height (FL-Height) or width (FL-Width) of the signal. Single cells will form a diagonal population, while doublets and aggregates will have a higher area for a given height/width.
- Cell Cycle Histogram: Generate a histogram of the DRAQ5 fluorescence intensity for the single-cell population. This will show distinct peaks for G0/G1 (2N DNA content) and G2/M (4N DNA content), with the S phase population in between. Cell cycle analysis software can then be used to quantify the percentage of cells in each phase.



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Gating Strategy for Cell Cycle Analysis

Troubleshooting

Issue	Possible Cause	Suggested Solution
High CV of G0/G1 peak	- Inconsistent staining- High flow rate on cytometer- Cell clumping	- Ensure thorough mixing of cells with DRAQ5.- Use a low flow rate during acquisition.- Filter cell suspension before staining.
No distinct G2/M peak	- Cells are not proliferating- Insufficient number of events acquired	- Use a positive control of actively dividing cells.- Acquire a sufficient number of events (e.g., >10,000).
High background fluorescence	- DRAQ5 concentration too high- Inadequate washing after fixation	- Titrate DRAQ5 concentration for your cell type.- Ensure thorough washing steps as per the protocol.
Loss of signal for other fluorophores	- Inappropriate fixation/permeabilization for the antibody epitope	- Test different fixation/permeabilization methods.- Consider staining for surface markers before fixation.

Conclusion

DRAQ5 is a reliable and versatile far-red fluorescent dye for cell cycle analysis in fixed cells. Its compatibility with various fixation methods and its minimal spectral overlap with other common fluorophores make it an excellent choice for multiparameter flow cytometry experiments, particularly those involving combined immunophenotyping and cell cycle analysis. The straightforward staining protocols and the lack of a need for RNase treatment further enhance its utility in a research setting. By following the detailed protocols and gating strategies outlined in these application notes, researchers can obtain high-quality, reproducible cell cycle data.

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References

- 1. DRAQ5-based DNA content analysis of hematolymphoid cell subpopulations discriminated by surface antigens and light scatter properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biostatus.com [biostatus.com]
- 3. agilent.com [agilent.com]
- 4. pathology.ufl.edu [pathology.ufl.edu]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Cell Cycle Jurkat Cells | Broad Bioimage Benchmark Collection [bbbc.broadinstitute.org]
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